

Navigating the Hazard Landscape of 3-(Cyclohexyloxy)propan-1-amine: A Technical Guide

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Compound of Interest

Compound Name: 3-(Cyclohexyloxy)propan-1-amine

Cat. No.: B092173

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the hazards associated with **3-(Cyclohexyloxy)propan-1-amine**, in accordance with the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). This document is intended to equip researchers, scientists, and professionals in drug development with the critical safety information required for the safe handling, storage, and use of this compound.

GHS Classification and Hazards

3-(Cyclohexyloxy)propan-1-amine (CAS No. 16728-63-5) is classified as a hazardous chemical according to GHS criteria. The primary hazards identified are acute oral toxicity, skin corrosion, and respiratory irritation.^[1] The GHS classification is summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Danger[1]

GHS Pictograms:

- Corrosion
- Health Hazard
- Exclamation Mark

Physicochemical Properties

A summary of the key physicochemical properties of **3-(Cyclohexyloxy)propan-1-amine** is provided below. This information is crucial for understanding the substance's behavior under various experimental and storage conditions.

Property	Value	Source
Molecular Formula	C9H19NO	PubChem[1]
Molecular Weight	157.25 g/mol	PubChem[1]
Flash Point	110.3 °C	ChemicalBook[2]
Vapor Pressure	0.0218 mmHg at 25°C	ChemicalBook[2]

Toxicological Data Summary

While specific quantitative toxicological data such as LD50 values for **3-(Cyclohexyloxy)propan-1-amine** are not readily available in the public domain, the GHS classification indicates the following toxicological profile.

Toxicological Endpoint	GHS Classification	Remarks
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	Ingestion of this substance can lead to harmful effects.
Skin Corrosion	Category 1B (Causes severe skin burns and eye damage)	Direct contact can cause irreversible damage to the skin and eyes.
Respiratory Irritation	Category 3 (May cause respiratory irritation)	Inhalation of vapors or aerosols may lead to irritation of the respiratory tract.

Experimental Protocols

The following sections describe the general methodologies based on OECD guidelines that are typically used to determine the GHS hazard classifications for a substance like **3-(Cyclohexyloxy)propan-1-amine**. It is important to note that the specific experimental details for this particular compound are not publicly available.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is designed to estimate the acute oral toxicity of a substance.

Methodology:

- **Test Animals:** Typically, a small number of rats (usually females) are used for each step of the test.
- **Dosage:** The test substance is administered in a stepwise procedure using a limited number of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Administration:** The substance is administered orally by gavage.
- **Observation:** Animals are observed for signs of toxicity and mortality for at least 14 days.

- **Endpoint:** The classification is determined by the number of animals that show signs of toxicity or die at specific dose levels.

Skin Corrosion/Irritation - OECD Guideline 404 (Acute Dermal Irritation/Corrosion)

This test evaluates the potential of a substance to cause skin corrosion or irritation.

Methodology:

- **Test Animals:** The test is typically performed on albino rabbits.
- **Application:** A small amount of the test substance (0.5 mL of liquid or 0.5 g of solid) is applied to a shaved patch of skin.
- **Exposure:** The substance is held in contact with the skin for a specified period (up to 4 hours).
- **Observation:** The skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals after patch removal. For corrosion, the observation is for irreversible tissue damage.
- **Endpoint:** The severity and reversibility of the skin reactions are scored to determine the classification. A substance is considered corrosive if it causes destruction of skin tissue.

Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)

The assessment of respiratory irritation is often based on a combination of evidence, including human data (if available), animal studies, and other supporting data.

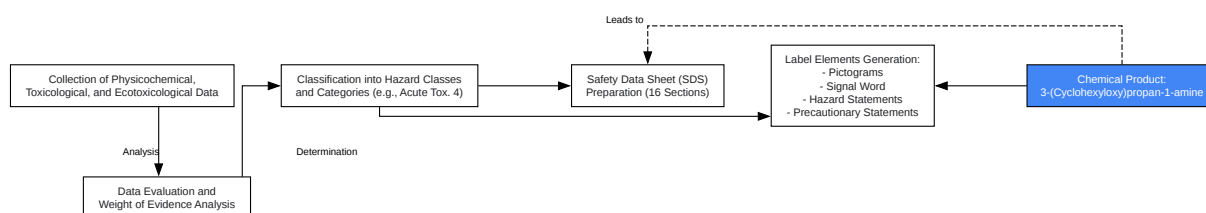
Methodology (based on general principles):

- **Test Animals:** Studies may involve rodents exposed to the substance via inhalation.
- **Exposure:** Animals are exposed to various concentrations of the substance as a vapor, aerosol, or gas for a defined period.

- Observation: Clinical signs of respiratory irritation are observed, which may include changes in breathing patterns, nasal discharge, and histopathological examination of the respiratory tract.
- Endpoint: Evidence of functional and/or morphological changes in the respiratory tract that are indicative of irritation determines the classification.

GHS Hazard Communication Workflow

The following diagram illustrates the logical workflow from hazard identification to the communication of these hazards through labels and safety data sheets (SDS) as mandated by the GHS.



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Caption: GHS Hazard Communication Workflow for a Chemical Substance.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive safety assessment. Always refer to the most current Safety Data Sheet (SDS) for **3-(Cyclohexyloxy)propan-1-amine** before handling or using this chemical.

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References

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